

# An In-depth Technical Guide to the Safe Handling of 2-Fluorophenylhydrazine

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## Compound of Interest

Compound Name: 2-Fluorophenylhydrazine

Cat. No.: B1330851

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **2-Fluorophenylhydrazine** and its hydrochloride salt, compounds frequently utilized as intermediates in pharmaceutical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Section 1: Chemical and Physical Properties

**2-Fluorophenylhydrazine** is a substituted aromatic hydrazine. The hydrochloride salt is the more common commercially available form. The following tables summarize the key physical and chemical properties for both **2-Fluorophenylhydrazine** and its hydrochloride salt.

Table 1: Physical and Chemical Properties of **2-Fluorophenylhydrazine**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub>
Molecular Weight	126.13 g/mol
CAS Number	2368-80-1
Appearance	Not specified in readily available sources
Boiling Point	211.5°C at 760 mmHg
Flash Point	81.7°C
Vapor Pressure	0.182 mmHg at 25°C

Table 2: Physical and Chemical Properties of **2-Fluorophenylhydrazine** Hydrochloride

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>8</sub> CIFN <sub>2</sub>
Molecular Weight	162.59 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2924-15-4 <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to light yellow to light orange powder to crystal <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	200-205 °C (decomposition) <a href="#">[1]</a> <a href="#">[3]</a>
Storage Temperature	Room temperature, in a dark place under an inert atmosphere <a href="#">[3]</a>

## Section 2: Hazard Identification and Classification

**2-Fluorophenylhydrazine** and its salts are classified as hazardous materials. The following table summarizes the GHS hazard classifications.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[1]</a> <a href="#">[5]</a>
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin <a href="#">[1]</a> <a href="#">[5]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled <a href="#">[1]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[5]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation <a href="#">[1]</a>

Signal Word: Warning[\[1\]](#)

Hazard Pictograms:

- GHS07 (Exclamation Mark)[\[1\]](#)

## Section 3: Handling and Storage Precautions

Due to the hazardous nature of **2-Fluorophenylhydrazine**, strict adherence to the following handling and storage protocols is mandatory.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)

- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required, especially when handling the powder form or when working outside of a certified chemical fume hood.[1] A dust mask type N95 (US) is a suggested minimum.[1]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For procedures with a higher risk of splashing, chemical-resistant aprons or suits should be considered.

## Engineering Controls

- All work with **2-Fluorophenylhydrazine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid inhalation of dust or vapors.[6]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[6]
- Wash hands thoroughly after handling.[6]
- Keep the container tightly closed when not in use.[6]

## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[6]
- Keep in a tightly closed container.[6]
- Store away from incompatible materials such as strong oxidizing agents.
- Protect from light and moisture.[6] The hydrochloride salt should be stored under an inert atmosphere.[3]

## Section 4: Emergency Procedures

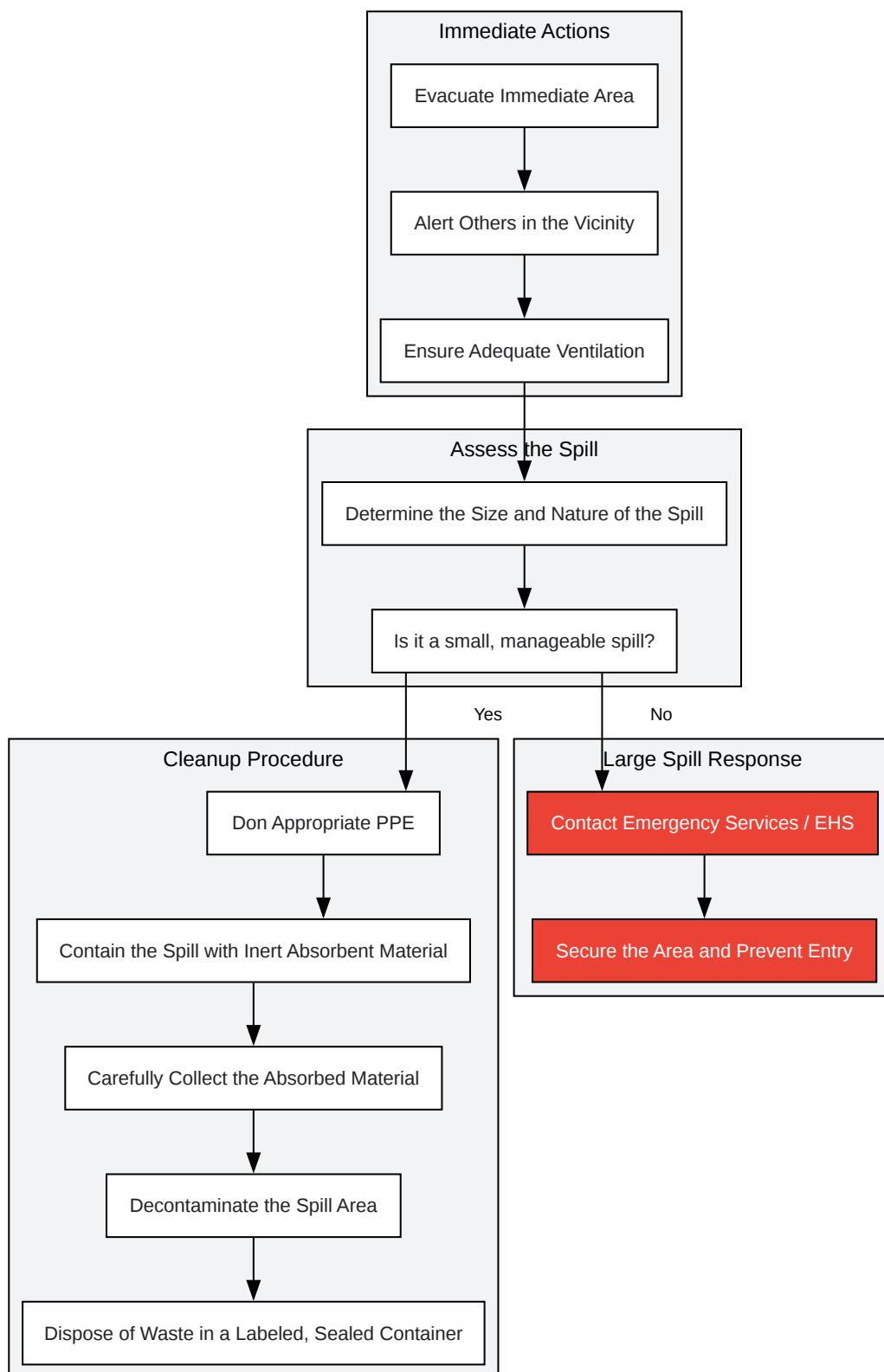
### First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

### Accidental Release Measures

In the event of a spill, the following workflow should be initiated immediately.

[Click to download full resolution via product page](#)**Caption:** Workflow for responding to a **2-Fluorophenylhydrazine** spill.

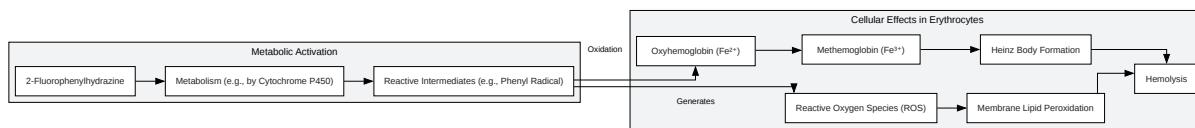
## Section 5: Toxicology and Mechanism of Action

### Summary of Toxicological Data

**2-Fluorophenylhydrazine** is harmful if swallowed, inhaled, or in contact with skin.[1][5] It causes skin and serious eye irritation and may cause respiratory irritation.[1][5] While specific LD50 data for **2-Fluorophenylhydrazine** is not readily available in the cited literature, the toxicity of phenylhydrazine and its derivatives is well-documented. For phenylhydrazine, oral LD50 values in rodents range from 80 to 188 mg/kg body weight.[4]

### Postulated Mechanism of Toxicity

The toxicity of phenylhydrazine and its derivatives is believed to be mediated by the generation of reactive oxygen species (ROS) and the formation of reactive intermediates during metabolism. The following diagram illustrates a simplified, conceptual pathway for the induction of hematotoxicity.



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**Caption:** Conceptual signaling pathway of **2-Fluorophenylhydrazine**-induced hematotoxicity.

This metabolic activation can lead to oxidative stress within red blood cells, causing damage to the cell membrane and hemoglobin, which ultimately results in hemolysis.[4]

## Section 6: Experimental Protocols

Detailed experimental protocols for the synthesis of pyrazole derivatives using substituted phenylhydrazines and for acute toxicity testing are provided below. These are generalized

protocols and should be adapted to the specific requirements of the research project.

## General Protocol for the Synthesis of Pyrazole Derivatives

**2-Fluorophenylhydrazine** hydrochloride is a common precursor for the synthesis of various pyrazole derivatives, which are of interest in medicinal chemistry. A general procedure involves the condensation of the hydrazine with a 1,3-dicarbonyl compound.

Materials:

- **2-Fluorophenylhydrazine** hydrochloride
- 1,3-dicarbonyl compound (e.g., acetylacetone)
- Solvent (e.g., ethanol, acetic acid)
- Base (if starting with the hydrochloride salt, e.g., sodium acetate)

Procedure:

- Dissolve the 1,3-dicarbonyl compound in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Add **2-Fluorophenylhydrazine** hydrochloride and the base (if required) to the flask.
- Heat the reaction mixture to reflux for the time specified in the specific research protocol (typically several hours).
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, collect the product by filtration. If no precipitate forms, remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.

- Characterize the final product using appropriate analytical techniques (e.g., NMR, Mass Spectrometry, IR spectroscopy).

## General Protocol for Acute Oral Toxicity Testing (Adapted from OECD Guideline 423)

This protocol provides a framework for assessing the acute oral toxicity of a substance like **2-Fluorophenylhydrazine**.

Animals:

- Healthy, young adult rats of a single sex (typically females, as they are often more sensitive).
- Animals are acclimatized to the laboratory conditions for at least 5 days before the study.

Procedure:

- Dose Selection: A stepwise procedure is used with a starting dose selected from fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The starting dose is chosen based on any existing information about the substance's toxicity.
- Administration: The test substance is administered as a single oral dose by gavage. Animals are fasted prior to dosing.
- Observation: Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days. Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity.
- Body Weight: Individual animal weights are recorded before dosing and at least weekly thereafter.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

## Section 7: Disposal Considerations

All waste materials containing **2-Fluorophenylhydrazine** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not allow this chemical to enter the environment.[\[9\]](#)

Disclaimer: This guide is intended for informational purposes only and does not replace a thorough risk assessment for any specific laboratory procedure. All personnel handling this chemical must be adequately trained in its safe use and emergency procedures. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier before use.

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## References

- 1. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 2. princeton.edu [princeton.edu]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Phenylhydrazine (CICADS) [inchem.org]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 7. researchgate.net [researchgate.net]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. oecd.org [oecd.org]
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